

Isopropyl Acetate: A Versatile Solvent for Polymer and Resin Chemistry

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Compound of Interest

Compound Name: *Isopropyl acetate*

Cat. No.: *B127838*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Isopropyl acetate is a fast-evaporating, urethane-grade solvent recognized for its excellent solvency for a wide range of synthetic resins, making it a valuable tool in polymer and resin chemistry.[1] Its mild odor and miscibility with most organic solvents further enhance its utility in various applications, including coatings, printing inks, adhesives, and pharmaceutical formulations.[1][2] This document provides detailed application notes and protocols for the use of **isopropyl acetate** in dissolving and processing polymers and resins, with a focus on practical applications for research, development, and manufacturing.

Physicochemical Properties of Isopropyl Acetate

A comprehensive understanding of the physical and chemical properties of **isopropyl acetate** is crucial for its effective application. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₂	[3][4]
Molecular Weight	102.13 g/mol	[3][5]
Appearance	Clear, colorless liquid	[2][3]
Odor	Fruity, pleasant	[2][3]
Boiling Point	88.6 °C (192 °F) at 760 mmHg	[3][4]
Melting Point	-73 °C (-99 °F)	[4]
Flash Point (Closed Cup)	4 °C (40 °F)	[3]
Density	0.874 g/cm ³ at 20 °C	[3][4]
Vapor Pressure	47.5 mmHg at 20 °C	[3]
Viscosity	0.6 cP at 20 °C	[3]
Surface Tension	22.1 dynes/cm at 20 °C	[3]
Evaporation Rate (n-Butyl Acetate = 1)	3.0	[3]
Solubility in Water	2.9 wt% at 20 °C	[3][4]
Water in Isopropyl Acetate	1.8 wt% at 20 °C	[3][4]

Solvency and Polymer Compatibility

The effectiveness of **isopropyl acetate** as a solvent is determined by its interaction with the polymer or resin. A key indicator of this interaction is the Hansen Solubility Parameter (HSP), which characterizes a solvent based on its dispersion (δD), polar (δP), and hydrogen bonding (δH) forces.[6] Polymers will dissolve in solvents with similar HSP values.

Hansen Solubility Parameters (HSP) of Isopropyl Acetate

Parameter	Value (MPa ^{1/2})
δD (Dispersion)	15.3
δP (Polar)	4.5
δH (Hydrogen Bonding)	8.2
Total (δt)	17.8

Hansen Solubility Parameters for Common Polymers

The following table provides the HSP values for a selection of common polymers. By comparing these values to those of **isopropyl acetate**, researchers can predict its solvency for a particular polymer.

Polymer	δD (MPa ^{1/2})	δP (MPa ^{1/2})	δH (MPa ^{1/2})
Cellulose Acetate	18.6	12.7	11.0
Cellulose Nitrate	15.3	12.7	8.8
Ethyl Cellulose	18.1	6.1	8.3
Polymethyl Methacrylate (PMMA)	18.6	10.5	7.5
Polystyrene (PS)	21.3	5.8	4.3
Polyvinyl Acetate (PVAc)	19.1	11.0	8.5
Polyvinyl Chloride (PVC)	18.2	7.5	8.3
Polyurethane (PU)	16.9	9.0	9.8

Isopropyl acetate is an effective solvent for a variety of synthetic resins, including:

- Polyesters[[1](#)]

- Vinyl copolymers[1]
- Acrylics[1]
- Alkyds[1]
- Cellulose acetate butyrate
- Nitrocellulose[5]
- Polyamide

Application Notes and Experimental Protocols

Preparation of a Nitrocellulose Lacquer

Isopropyl acetate is a suitable solvent for nitrocellulose, a key component in many lacquers and coatings. The viscosity of the resulting solution is dependent on the concentration of the nitrocellulose.[5][7]

Protocol for Preparing a Basic Nitrocellulose Lacquer

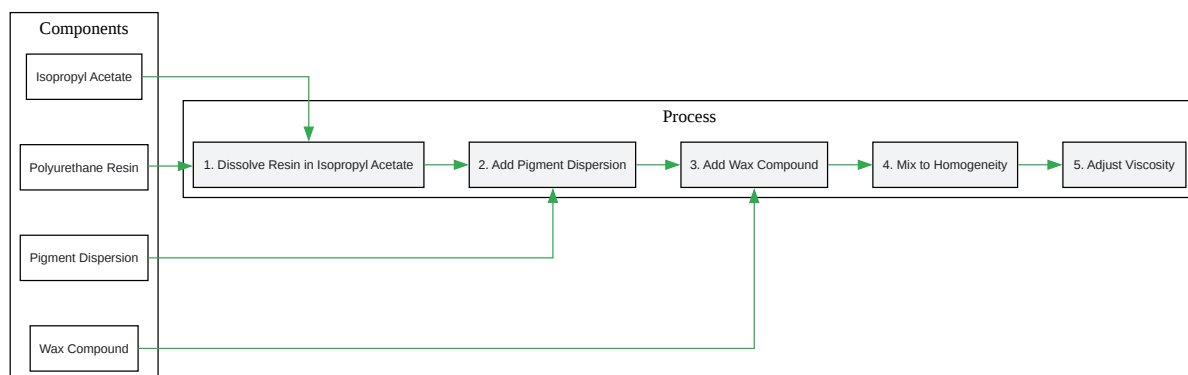
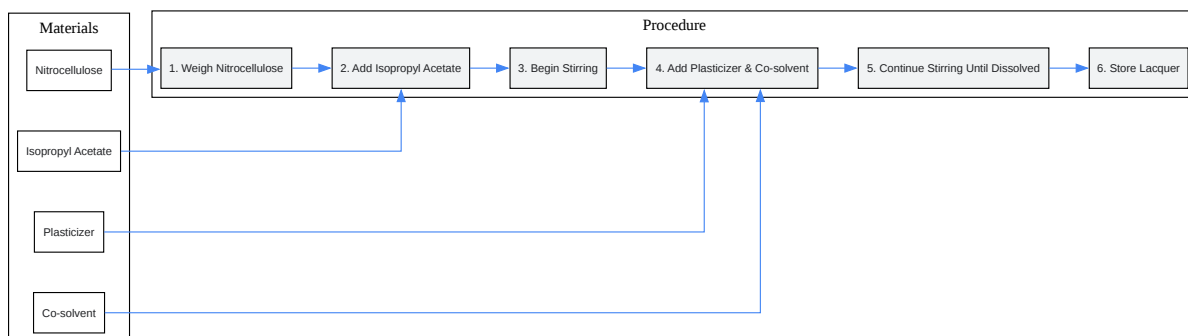
This protocol provides a general procedure for dissolving nitrocellulose in **isopropyl acetate**. The final formulation may require adjustments based on the specific grade of nitrocellulose and desired application properties.

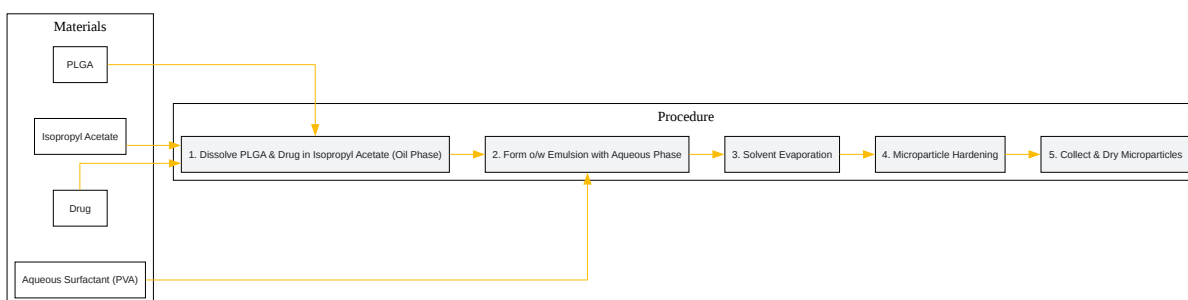
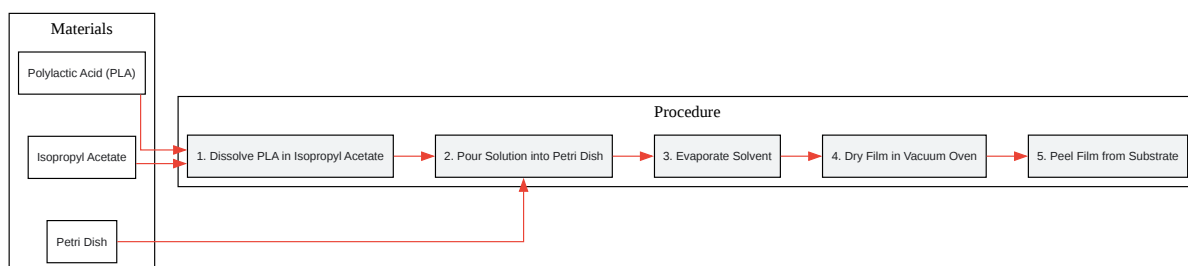
Materials:

- Nitrocellulose (e.g., RS 1/2 second)
- **Isopropyl Acetate**
- Plasticizer (e.g., Dibutyl Phthalate)
- Co-solvent (e.g., Ethanol)
- Stirring apparatus (magnetic stirrer or overhead mixer)
- Beaker or flask

Procedure:

- Weigh the desired amount of nitrocellulose and place it in the beaker or flask.
- Add the **isopropyl acetate** to the container.
- Begin stirring the mixture. The speed should be sufficient to create a vortex without splashing.
- Slowly add the plasticizer and co-solvent to the mixture while continuing to stir.
- Continue stirring until the nitrocellulose is completely dissolved. This may take several hours depending on the grade of nitrocellulose and the stirring speed.
- Once dissolved, the lacquer can be stored in a sealed container.





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